

Chromous Formate: A Technical Safety Guide for Research and Development

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Compound of Interest

Compound Name: *Chromous formate*

Cat. No.: *B1628623*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Chromous formate, also known as chromium(II) formate, is a chemical compound with the formula $C_2H_2CrO_4$. It is a green crystalline powder that is soluble in water.^{[1][2]} While it has applications in various chemical syntheses, a thorough understanding of its safety profile is paramount for professionals in research and drug development. This technical guide provides a comprehensive overview of the safety data for **chromous formate**, with a focus on quantitative exposure limits, safe handling protocols, and emergency procedures.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **chromous formate**.

Property	Value	Reference
CAS Number	27115-36-2	[1] [2] [3]
EINECS, EC Number	277-327-2	[1] [2]
Molecular Formula	C ₃ H ₃ CrO ₆	[1] [2]
Molecular Weight	187.05 g/mol	[1] [2]
Appearance	Solid. (green crystals, powder.)	[1] [2]
Odor	Odorless	[1] [2]
Solubility	Soluble in water	[1] [2]
Stability	Stable under normal conditions of use and storage.	[1]
Incompatibilities	Strong oxidising and reducing agents, Heat, flame, sparks, other ignition sources.	[1]
Hazardous Decomposition Products	Under fire conditions: Carbon oxides, Chromium oxides, fumes.	[1]

Hazard Identification and Classification

Chromous formate is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its hazards.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.[1][2]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin.[1][2]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage.[1][2]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[1][2]
Skin sensitization	1	H317: May cause an allergic skin reaction.[3][4]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation.[4]
Specific target organ toxicity - single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation.[4]
Hazardous to the aquatic environment - chronic hazard	3	H412: Harmful to aquatic life with long lasting effects.[3][4]

Signal Word: Danger[1]

Hazard Pictograms:

corrosive

Exposure Controls and Personal Protection

To ensure the safety of laboratory personnel, strict adherence to exposure control measures and the use of appropriate personal protective equipment (PPE) are mandatory.

Occupational Exposure Limits

Parameter	Value
Time-Weighted Average (TWA)	0.5 mg/m ³

Engineering Controls

- Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation.[\[3\]](#)
- Eyewash stations and safety showers should be readily available.[\[5\]](#)

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **chromous formate**.

Caption: Recommended Personal Protective Equipment for handling **chromous formate**.

First Aid Measures

In the event of exposure to **chromous formate**, immediate and appropriate first aid is crucial. The following procedures should be followed.

First Aid Response Workflow

The logical workflow for responding to different types of exposure is outlined in the diagram below.

Caption: First aid procedures for different routes of exposure to **chromous formate**.

Experimental Protocols and Handling

While detailed experimental methodologies for specific research applications of **chromous formate** are beyond the scope of a safety data sheet, the following general protocols for safe handling and storage in a laboratory setting are essential.

General Handling Procedures

- Wash hands thoroughly after handling material and before eating or drinking.[1][2]
- Do not eat, drink or smoke when using this product.[1]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][2]
- Use only in a well-ventilated area or outdoors.[1][2]
- Avoid contact with skin and eyes.[3]
- Wear appropriate personal protective equipment as detailed in Section 3.
- Take off contaminated clothing and wash before reuse.[1][2]

Storage Procedures

- Store in a cool, dry, and well-ventilated place.[3]
- Keep container tightly closed.[4]
- Avoid heat and ignition sources.[1][2]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[1]

Fire Fighting and Spill Response

Fire Fighting Measures

- **Chromous formate** is a non-flammable solid.[1]
- In case of fire, use foam, dry chemical, or carbon dioxide to extinguish.[1]
- Firefighters should wear full protective gear and a self-contained breathing apparatus.[1]
- When heated to decomposition, it may emit acrid fumes, including carbon oxides and chromium oxides.[1]

Accidental Release Measures

The following workflow should be initiated in the event of a spill.

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